

4-Octyl Itaconate: A Technical Guide to a Potent Immunomodulatory Agent

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Compound of Interest

Compound Name: 4-Octyl itaconate

CAS No.: 3133-16-2

Cat. No.: B1664619

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Octyl itaconate (4-OI) has emerged as a significant small molecule of interest within the fields of immunology and drug development. As a cell-permeable derivative of the endogenous metabolite itaconate, 4-OI provides a powerful tool to investigate the therapeutic potential of the itaconate pathway. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and the well-documented immunomodulatory functions of **4-octyl itaconate**. Detailed experimental protocols for its synthesis, purification, and application in key in vitro and in vivo assays are provided, alongside a comprehensive summary of its biological and immunological properties. Particular focus is given to its mechanism of action as a potent activator of the nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway, a critical regulator of cellular antioxidant and anti-inflammatory responses. This document aims to serve as a comprehensive resource for researchers and professionals seeking to understand and utilize **4-octyl itaconate** in their scientific endeavors.

Chemical Structure and Physicochemical Properties

4-Octyl itaconate is an ester derivative of itaconic acid, an unsaturated dicarboxylic acid. The addition of the octyl group enhances its cell permeability compared to its parent compound, itaconate.

Chemical Structure:

- IUPAC Name: 2-methylene-butanedioic acid, 4-octyl ester[1][2]
- Synonyms: 4-OI, β -Monooctyl itaconate[3]
- CAS Number: 3133-16-2[1][2]
- Molecular Formula: C₁₃H₂₂O₄
- Molecular Weight: 242.3 g/mol
- SMILES: O=C(CC(C(O)=O)=C)OCCCCCCCC
- InChI: 1S/C13H22O4/c1-4-6-8-11(7-5-2)17-13(16)10(3)9-12(14)15/h11H,3-9H2,1-2H3,(H,14,15)/p-1

Physicochemical Properties:

The following table summarizes the known physicochemical properties of **4-Octyl Itaconate**. It is important to note that experimental values for melting point, boiling point, pKa, and logP are not readily available in the reviewed literature; the provided density is a predicted value.

Property	Value	Source
Appearance	White to beige crystalline solid/powder	
Purity	≥98% (HPLC)	
Solubility		
DMSO: 2 mg/mL (clear solution)		
DMF: 30 mg/mL		
Ethanol: 30 mg/mL		
Storage Temperature	-20°C	
Stability	≥ 4 years at -20°C	
Relative Density (Predicted)	1.026 g/cm ³	

Biological and Immunological Properties

4-Octyl itaconate is a prodrug that is hydrolyzed by intracellular esterases to release itaconate. This metabolic activation allows it to exert a range of biological effects, primarily centered around the modulation of inflammatory and oxidative stress responses.

Key Biological Activities:

- Nrf2 Activation:** 4-OI is a potent activator of the Nrf2 signaling pathway. It functions by alkylating cysteine residues on Keap1 (Kelch-like ECH-associated protein 1), the primary negative regulator of Nrf2. This modification disrupts the Keap1-Nrf2 interaction, leading to the stabilization and nuclear translocation of Nrf2, and subsequent transcription of antioxidant and anti-inflammatory genes.
- Anti-inflammatory Effects:** By activating Nrf2 and through other potential mechanisms, 4-OI exhibits significant anti-inflammatory properties. It has been shown to decrease the production of pro-inflammatory cytokines such as IL-1 β , TNF- α , and IL-6 in various cell types, including macrophages and peripheral blood mononuclear cells (PBMCs).

- Immunomodulation of Macrophages: 4-OI can modulate macrophage function, driving them towards an anti-inflammatory phenotype.
- In Vivo Efficacy: In animal models of inflammation, such as LPS-induced endotoxemia, administration of 4-OI has been demonstrated to reduce serum levels of pro-inflammatory cytokines and protect against lethality.

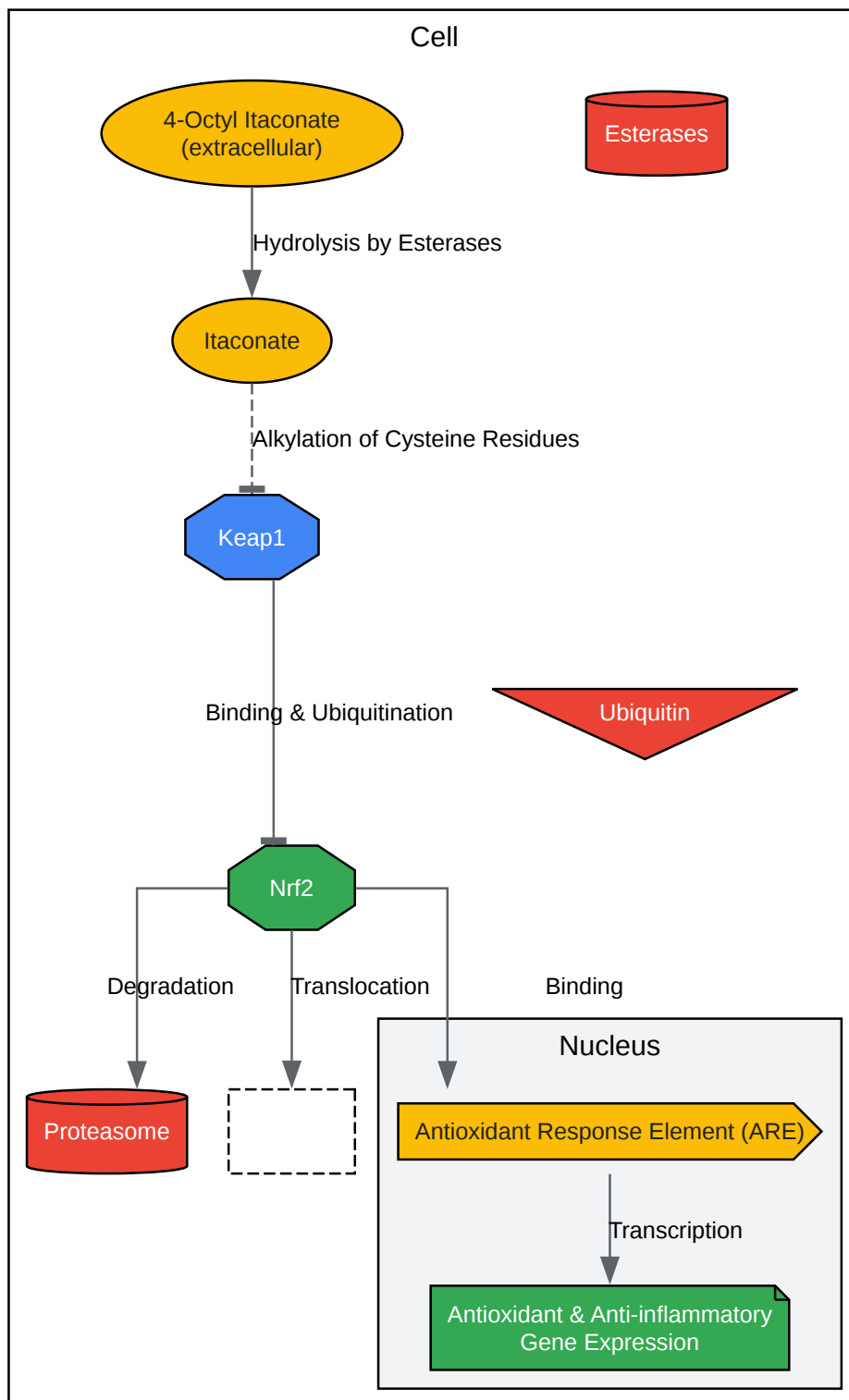
The following table summarizes the key biological effects of **4-Octyl Itaconate** observed in various experimental systems.

Experimental System	Observed Effect	Effective Concentration/Dosage	Source
Mouse Macrophages (LPS-activated)	Increased Nrf2 protein levels and target gene expression	Not specified	
C2C12 Cells	Hydrolyzed to itaconate by esterases	Not specified	
Wild-type Mice (LPS-induced lethality model)	Decreased serum IL-1 β and TNF- α , increased Nrf2 protein expression, protection against lethality	50 mg/kg	
Human and Mouse Myoblast and Macrophage Cells	Hydrolyzed to itaconate, alkylates Keap1, increases expression of antioxidant and anti-inflammatory genes	Not specified	
Systemic Sclerosis (SSc) Dermal Fibroblasts	Reduced collagen expression	Not specified	

Signaling Pathways and Mechanisms of Action

The primary mechanism of action of **4-Octyl itaconate** involves its intracellular conversion to itaconate and the subsequent activation of the Nrf2 signaling pathway.

Mechanism of Nrf2 Activation by 4-Octyl Itaconate

[Click to download full resolution via product page](#)Caption: Mechanism of Nrf2 Activation by **4-Octyl Itaconate**.

Experimental Protocols

This section provides detailed methodologies for key experiments involving **4-Octyl itaconate**.

One-Step Enzymatic Synthesis of 4-Octyl Itaconate

This protocol describes a green chemistry approach for the synthesis of **4-Octyl itaconate** using lipase.

Materials:

- Itaconic acid
- 1-Octanol
- Immobilized lipase (e.g., from *Candida antarctica*)
- Toluene
- Molecular sieves
- Rotary evaporator
- Reaction vessel with temperature control and stirring

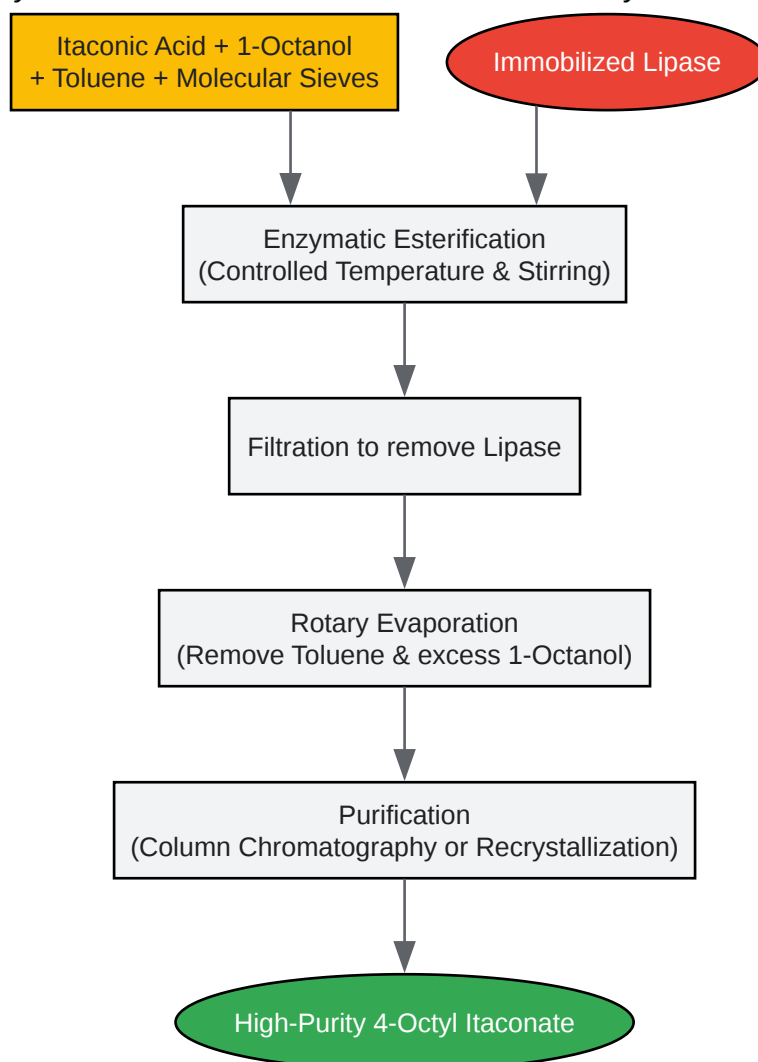
Procedure:

- To a reaction vessel, add itaconic acid and 1-octanol in a suitable molar ratio.
- Add toluene as the solvent and activated molecular sieves to remove water produced during the reaction.
- Add the immobilized lipase to the reaction mixture.
- Maintain the reaction at a controlled temperature with constant stirring. The optimal temperature will depend on the specific lipase used.
- Monitor the progress of the reaction by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).

- Upon completion, filter the reaction mixture to remove the immobilized lipase.
- Remove the solvent (toluene) and excess 1-octanol under reduced pressure using a rotary evaporator.
- The resulting crude product can be further purified by column chromatography or recrystallization to obtain high-purity **4-Octyl itaconate**.

Workflow Diagram:

Synthesis and Purification Workflow of 4-Octyl Itaconate



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Caption: Synthesis and Purification Workflow of **4-Octyl Itaconate**.

In Vitro Nrf2 Activation Assay in Macrophages

This protocol details a method to assess the Nrf2-activating potential of **4-Octyl itaconate** in a macrophage cell line.

Materials:

- Macrophage cell line (e.g., RAW 264.7)
- Cell culture medium (e.g., DMEM) with supplements (FBS, antibiotics)
- **4-Octyl itaconate** stock solution (in DMSO)
- LPS (Lipopolysaccharide)
- Cell lysis buffer
- Protein quantification assay kit (e.g., BCA assay)
- SDS-PAGE and Western blotting reagents
- Primary antibodies: anti-Nrf2, anti-Keap1, anti- β -actin (loading control)
- Secondary antibody (HRP-conjugated)
- Chemiluminescence detection reagent

Procedure:

- **Cell Culture:** Culture RAW 264.7 macrophages in complete medium until they reach 70-80% confluency.
- **Treatment:** Treat the cells with varying concentrations of **4-Octyl itaconate** (or vehicle control, DMSO) for a predetermined time course (e.g., 2, 4, 8, 24 hours). In some experiments, cells can be co-treated with an inflammatory stimulus like LPS.
- **Cell Lysis:** After treatment, wash the cells with ice-cold PBS and lyse them using a suitable lysis buffer.

- **Protein Quantification:** Determine the protein concentration of the cell lysates using a BCA assay or a similar method.
- **Western Blotting:** a. Separate equal amounts of protein from each sample by SDS-PAGE. b. Transfer the separated proteins to a PVDF or nitrocellulose membrane. c. Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk in TBST) for 1 hour at room temperature. d. Incubate the membrane with primary antibodies against Nrf2, Keap1, and β -actin overnight at 4°C. e. Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature. f. Detect the protein bands using a chemiluminescence substrate and an imaging system.
- **Analysis:** Quantify the band intensities and normalize the expression of Nrf2 and Keap1 to the loading control (β -actin) to determine the effect of **4-Octyl itaconate** on their protein levels.

In Vivo Anti-inflammatory Activity in a Mouse Model of Endotoxemia

This protocol describes an in vivo experiment to evaluate the protective effects of **4-Octyl itaconate** against LPS-induced inflammation and lethality.

Materials:

- Wild-type mice (e.g., C57BL/6)
- **4-Octyl itaconate**
- Vehicle (e.g., a solution of DMSO and corn oil)
- LPS from *E. coli*
- Sterile saline
- Syringes and needles for injection
- Equipment for blood collection (e.g., cardiac puncture)

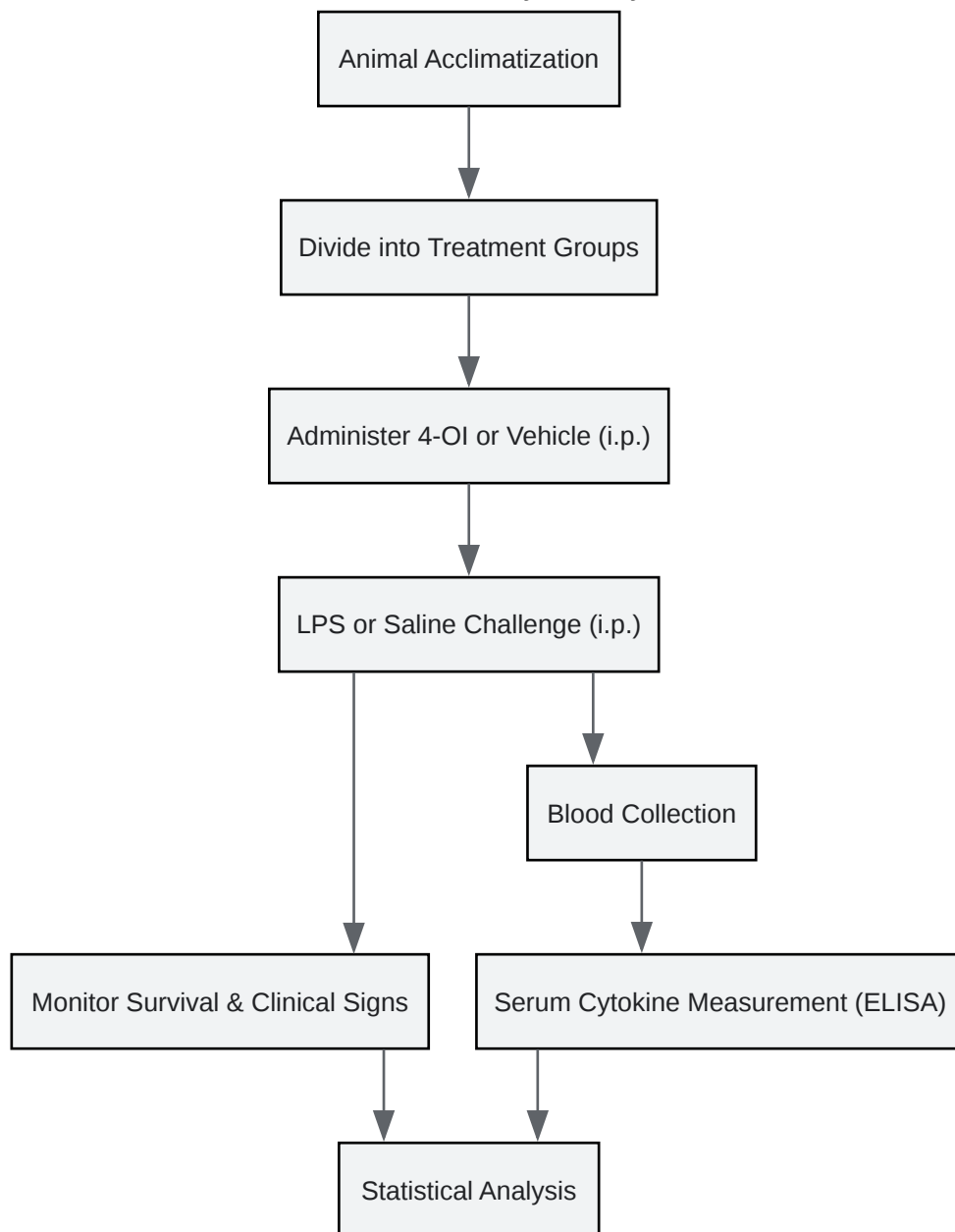
- ELISA kits for TNF- α and IL-1 β

Procedure:

- Animal Acclimatization: Acclimatize the mice to the laboratory conditions for at least one week before the experiment.
- Treatment Groups: Divide the mice into at least three groups:
 - Vehicle control + Saline
 - Vehicle control + LPS
 - **4-Octyl itaconate** + LPS
- Drug Administration: Administer **4-Octyl itaconate** (e.g., 50 mg/kg) or the vehicle via intraperitoneal (i.p.) injection.
- LPS Challenge: After a specific pre-treatment time (e.g., 2 hours), challenge the mice with a lethal or sub-lethal dose of LPS via i.p. injection. The vehicle control group receives a saline injection.
- Monitoring: Monitor the mice for survival and clinical signs of sickness at regular intervals.
- Cytokine Measurement: At a specific time point post-LPS challenge (e.g., 2-4 hours), collect blood from a subset of mice from each group. Prepare serum and measure the levels of TNF- α and IL-1 β using commercially available ELISA kits according to the manufacturer's instructions.
- Data Analysis: Analyze the survival data using Kaplan-Meier curves and compare cytokine levels between the groups using appropriate statistical tests (e.g., ANOVA).

Experimental Workflow Diagram:

In Vivo Anti-inflammatory Activity Workflow



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Caption: In Vivo Anti-inflammatory Activity Workflow.

Conclusion

4-Octyl itaconate is a valuable research tool for investigating the immunomodulatory roles of itaconate. Its cell-permeable nature allows for the effective delivery of itaconate into cells, leading to the activation of the Nrf2 pathway and subsequent anti-inflammatory and antioxidant

effects. The experimental protocols and data presented in this guide provide a solid foundation for researchers and drug development professionals to explore the therapeutic potential of this promising compound in various disease models. Further research is warranted to fully elucidate its mechanisms of action and to explore its translational potential in human diseases characterized by inflammation and oxidative stress.

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